

Technical Support Center: Adjusting Tiaprost Protocols for Seasonal Breeders

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Compound of Interest

Compound Name: *Tiaprost*

Cat. No.: *B1683147*

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This guide provides researchers, scientists, and drug development professionals with comprehensive information on utilizing **Tiaprost**, a prostaglandin F2 α (PGF2 α) analogue, for estrous cycle manipulation in seasonal breeders such as sheep, goats, and mares.

Frequently Asked Questions (FAQs)

Q1: What is **Tiaprost** and how does it work in seasonal breeders?

A1: **Tiaprost** is a synthetic analogue of prostaglandin F2 α . Its primary mechanism of action is luteolysis, which is the regression of the corpus luteum (CL).[1] In seasonal breeders, the estrous cycle is regulated by the presence of a functional CL, which produces progesterone. By destroying the CL, **Tiaprost** induces a rapid drop in progesterone levels, allowing the animal to return to estrus and initiating a new follicular phase. This makes it a valuable tool for synchronizing estrus, enabling timed artificial insemination (TAI) and more efficient breeding management.[2][3]

Q2: When is the best time to administer **Tiaprost** during the estrous cycle?

A2: The efficacy of **Tiaprost** is critically dependent on the presence of a mature, functional corpus luteum. PGF2 α and its analogues are most effective when administered during the mid-luteal phase (diestrus). In sheep, the CL becomes responsive to PGF2 α approximately 5 days after ovulation, while in goats, this can be as early as day 3.[3] Administration during anestrus, when there is no functional CL, will not be effective.[4] For mares, treatment is effective 4 or more days after ovulation.

Q3: What are the typical dosages for **Tiaprost** in sheep, goats, and mares?

A3: While specific dosages for **Tiaprost** can vary by manufacturer and regional regulations, dosages for similar PGF2 α analogues provide a strong reference. It is crucial to consult with a veterinarian for precise, extra-label drug use guidance.

Species	PGF2 α Analogue	Recommended Dosage
Sheep	Dinoprost	≥ 15 mg
Cloprostenol	125 mcg	
Goats	Dinoprost	2.5–5 mg
Cloprostenol	62.5–125 mcg	
Mares	Dinoprost	1 mg per 100 lbs (45.5 kg) body weight (typically 1-2 mL)

Data compiled from multiple sources providing typical dosages for commonly used PGF2 α analogues.

Q4: Can **Tiaprost** be used to induce estrus during the non-breeding (anestrous) season?

A4: No, **Tiaprost** alone is not effective for inducing estrus in animals that are in seasonal anestrus. This is because anestrous animals lack a functional corpus luteum for the prostaglandin to act upon. To induce cyclicity during the non-breeding season, protocols often involve a period of progestogen treatment (e.g., using CIDRs or intravaginal sponges) to mimic the luteal phase, followed by an injection of a gonadotropin like eCG to stimulate follicular development and ovulation.

Experimental Protocols

Protocol 1: Two-Injection PGF2 α Protocol for Cycling Ewes/Does

This protocol is intended for use during the natural breeding season in animals that are confirmed to be cycling.

Methodology:

- Administer an initial intramuscular (IM) injection of **Tiaprost** at the recommended dosage.
- Administer a second IM injection of **Tiaprost** 9 to 11 days after the first injection.
- Observe for signs of estrus, which typically occur within 48 to 72 hours after the second injection.
- Perform artificial insemination (AI) or introduce a male for natural breeding based on observed estrus. For timed AI, insemination is often performed at a fixed time (e.g., 48 and 60 hours) after the second injection.

Protocol 2: Progestogen-Based Protocol for Anestrous Ewes/Does

This protocol is designed to induce and synchronize estrus outside of the natural breeding season.

Methodology:

- Insert an intravaginal progestogen device (e.g., CIDR or sponge) and leave it in place for 7 to 12 days.
- On the day of or up to 48 hours before device removal, administer an IM injection of **Tiaprost**.
- At the time of device removal, administer an IM injection of equine chorionic gonadotropin (eCG) to stimulate follicular development.
- Estrus is expected within 24 to 48 hours after device removal.
- Proceed with timed AI or natural breeding.

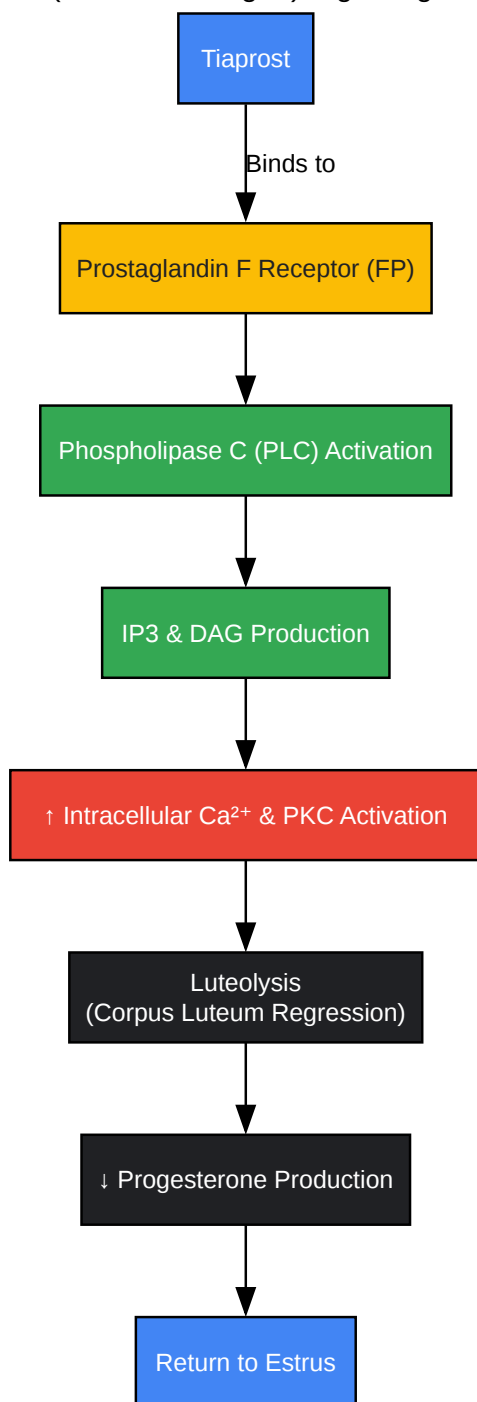
Protocol 3: Estrus Synchronization in Cycling Mares

This protocol is for controlling the timing of estrus in mares with a functional corpus luteum.

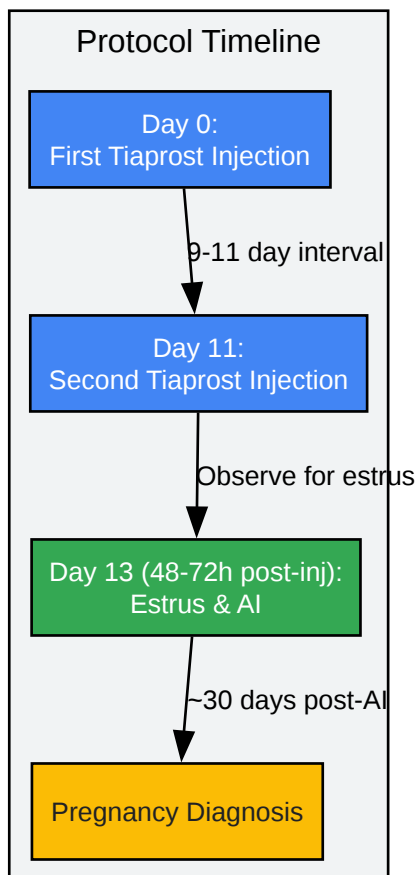
Methodology:

- Confirm the presence of a corpus luteum via ultrasonography (must be at least 4-5 days post-ovulation).
- Administer a single IM injection of **Tiaprost** at the recommended dosage.
- Mares will typically return to estrus within 2 to 4 days.
- Monitor follicular development via ultrasound to determine the optimal time for breeding or AI. Ovulation is expected 8 to 12 days after the **Tiaprost** injection.

Visualizations

Tiaprost (PGF2 α Analogue) Signaling Pathway[Click to download full resolution via product page](#)

Caption: Tiaprost signaling pathway leading to luteolysis.

Two-Injection PGF2 α Synchronization Workflow (Sheep/Goats)

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